

# 4-Phenylcyclohexene (CAS: 4994-16-5): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 4-Phenylcyclohexene

Cat. No.: B1218791

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## Introduction

**4-Phenylcyclohexene** (4-PCH), identified by the CAS number 4994-16-5, is a volatile organic compound (VOC) that has garnered attention in both industrial and research settings.<sup>[1]</sup> Structurally, it consists of a cyclohexene ring substituted with a phenyl group. While it is not a primary focus in drug development, its role as a synthetic intermediate and its well-documented presence as an indoor air pollutant make a thorough understanding of its properties and synthesis crucial for various scientific disciplines. This technical guide provides a detailed overview of **4-Phenylcyclohexene**, encompassing its physicochemical properties, synthesis methodologies, analytical techniques, and toxicological profile.

## Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **4-Phenylcyclohexene** is presented below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value
CAS Number	4994-16-5
Molecular Formula	C <sub>12</sub> H <sub>14</sub>
Molecular Weight	158.24 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	235 °C at 760 mmHg
Melting Point	-14 °C
Density	0.97 g/cm <sup>3</sup>
Refractive Index	n <sub>20/D</sub> 1.539-1.545
Solubility	Insoluble in water; soluble in organic solvents like ethanol, chloroform, and ether.
<sup>1</sup> H NMR	Shows characteristic peaks for aromatic, vinylic, and aliphatic protons.
<sup>13</sup> C NMR	Displays signals corresponding to the phenyl and cyclohexene carbons.
Mass Spectrum (EI)	Molecular ion peak (M <sup>+</sup> ) at m/z 158, with a base peak at m/z 104. <a href="#">[2]</a>
Infrared Spectrum	Characteristic absorptions for C-H (aromatic and aliphatic), C=C (aromatic and vinylic), and other bond vibrations are observable. <a href="#">[2]</a>

## Synthesis of 4-Phenylcyclohexene

**4-Phenylcyclohexene** can be synthesized through several routes, with the Diels-Alder and Wittig reactions being prominent examples. It is also notably produced as a byproduct in industrial processes.

## Industrial Byproduct Formation

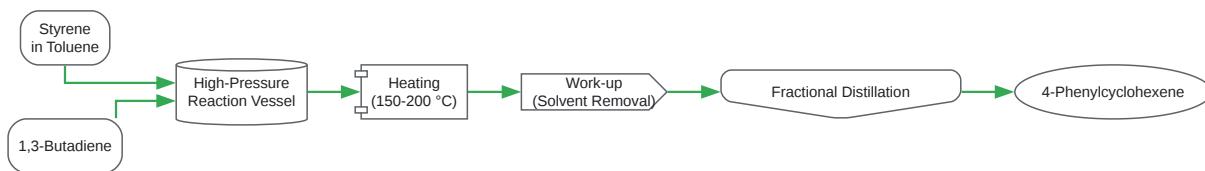
**4-Phenylcyclohexene** is a known byproduct of the manufacturing of styrene-butadiene latex, which is commonly used in carpet backing.[3][4] This unintended formation is the primary source of its presence as an indoor air pollutant, contributing to the characteristic "new carpet smell".[1][5]

## Experimental Protocol 1: Diels-Alder Reaction

The Diels-Alder reaction provides a direct method for the synthesis of **4-Phenylcyclohexene** by the [4+2] cycloaddition of 1,3-butadiene (the diene) and styrene (the dienophile).

Methodology:

- Reaction Setup: A high-pressure reaction vessel is charged with styrene and a suitable solvent, such as toluene.
- Diene Addition: Liquefied 1,3-butadiene is carefully added to the reaction vessel. An excess of the diene is typically used to favor the desired reaction.
- Heating: The sealed vessel is heated to a temperature range of 150-200 °C. The reaction progress is monitored over several hours.
- Work-up: After cooling to room temperature, the reaction mixture is carefully depressurized. The solvent and unreacted starting materials are removed under reduced pressure.
- Purification: The crude product is purified by fractional distillation under vacuum to yield pure **4-Phenylcyclohexene**.



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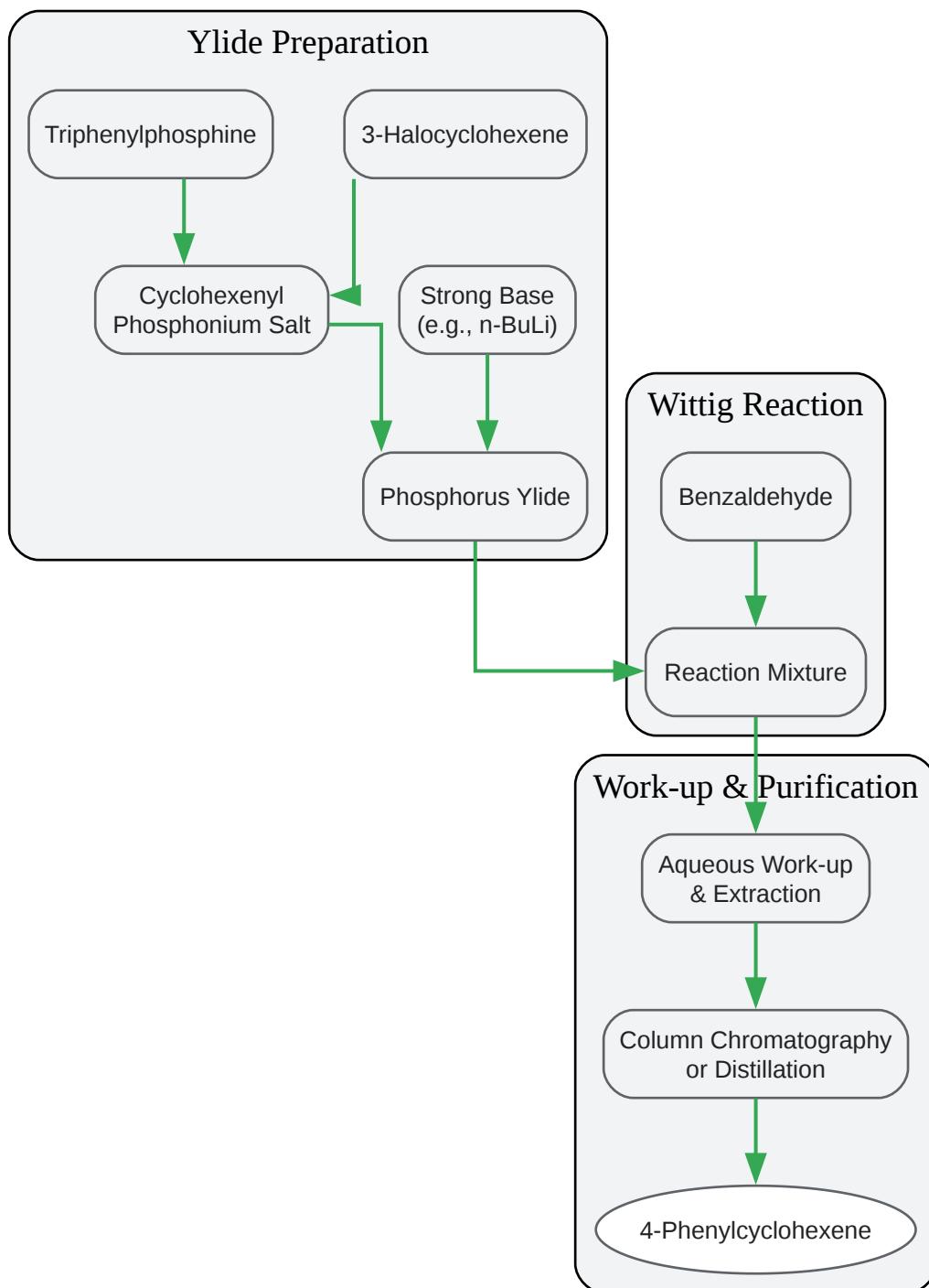
Caption: Diels-Alder synthesis of **4-Phenylcyclohexene**.

## Experimental Protocol 2: Wittig Reaction

The Wittig reaction offers an alternative route to synthesize **4-Phenylcyclohexene**. This method involves the reaction of a phosphorus ylide with a carbonyl compound. For the synthesis of **4-Phenylcyclohexene**, a plausible route involves the reaction of benzaldehyde with a cyclohexenyl-derived phosphonium ylide.

### Methodology:

- Ylide Preparation:
  - Triphenylphosphine is reacted with a suitable 3-halocyclohexene (e.g., 3-bromocyclohexene) in an appropriate solvent like toluene to form the corresponding phosphonium salt.
  - The phosphonium salt is then treated with a strong base, such as n-butyllithium, in an anhydrous solvent like THF under an inert atmosphere to generate the phosphorus ylide.
- Wittig Reaction:
  - A solution of benzaldehyde in THF is added dropwise to the ylide solution at low temperature (e.g., -78 °C).
  - The reaction mixture is allowed to warm to room temperature and stirred for several hours.
- Work-up:
  - The reaction is quenched with water, and the organic layer is separated.
  - The aqueous layer is extracted with an organic solvent (e.g., diethyl ether).
  - The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is evaporated.
- Purification: The crude product is purified by column chromatography on silica gel or by fractional distillation under vacuum.



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Caption: Wittig reaction workflow for **4-Phenylcyclohexene** synthesis.

## Analytical Characterization

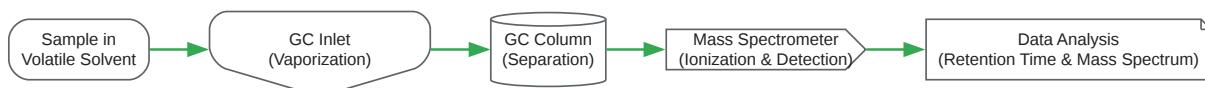
The identity and purity of **4-Phenylcyclohexene** are typically confirmed using a combination of spectroscopic and chromatographic techniques.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for the analysis of volatile compounds like **4-Phenylcyclohexene**.

Methodology:

- **Sample Preparation:** A dilute solution of the sample is prepared in a volatile organic solvent (e.g., hexane or dichloromethane).
- **Injection:** A small volume of the sample solution is injected into the GC inlet, where it is vaporized.
- **Separation:** The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column. The separation is based on the differential partitioning of the analytes between the mobile gas phase and the stationary phase coating the column.
- **Detection (MS):** As the separated components elute from the column, they enter the mass spectrometer. They are ionized (typically by electron impact), and the resulting ions are separated based on their mass-to-charge ratio, generating a mass spectrum for each component.
- **Data Analysis:** The retention time from the gas chromatogram and the fragmentation pattern from the mass spectrum are used to identify and quantify **4-Phenylcyclohexene**.



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Caption: GC-MS analysis workflow for **4-Phenylcyclohexene**.

## Toxicological Profile and Safety

**4-Phenylcyclohexene** is primarily recognized for its role as an indoor air pollutant and its associated health effects.

## Health Effects

Exposure to **4-Phenylcyclohexene**, mainly through inhalation, can lead to a range of non-specific symptoms, including:

- Headaches
- Dizziness and fatigue[6]
- Irritation of the eyes, nose, and throat[1][6][7]
- Nausea[6]

In a notable case at the U.S. Environmental Protection Agency (EPA) headquarters, the installation of new carpet led to numerous health complaints among employees, which were linked to the off-gassing of **4-Phenylcyclohexene**.[6][8] This event highlighted the potential for this compound to contribute to "sick building syndrome" and multiple chemical sensitivity.[6][7][8]

## Mechanism of Toxicity

The precise molecular mechanism of **4-Phenylcyclohexene** toxicity is not well-defined. It is considered to be a mild irritant. There is no evidence in the current literature to suggest that it acts on specific signaling pathways in the manner of a targeted drug molecule. Its effects are likely due to its general properties as a volatile organic compound interacting with mucous membranes and the respiratory tract.

## Safety and Handling

Given its potential as an irritant and its moderate toxicity upon ingestion, appropriate safety precautions should be taken when handling **4-Phenylcyclohexene** in a laboratory setting.

GHS Hazard Statements	Precautionary Statements
H302: Harmful if swallowed.	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth. P501: Dispose of contents/container to an approved waste disposal plant.
A poison by inhalation.[9] Moderately toxic by ingestion.[9]	Use in a well-ventilated area, preferably a fume hood. Avoid inhalation of vapors. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.

## Conclusion

**4-Phenylcyclohexene** is a compound of interest due to its prevalence as an industrial byproduct and indoor air pollutant, as well as its utility as a synthetic intermediate in organic chemistry. This technical guide has provided a comprehensive overview of its identification, properties, synthesis, analysis, and toxicological profile. For researchers and scientists, a thorough understanding of this compound is essential for its safe handling and for the accurate interpretation of experimental results in which it may be a reactant, product, or contaminant. While not a direct subject of drug development, its study contributes to the broader knowledge base of organic chemistry and environmental health.

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